

Solcitinib research grade purity specifications

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Compound Focus: Solcitinib

CAS No.: 1206163-45-2

Cat. No.: S543558

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Solcitinib Technical Specifications

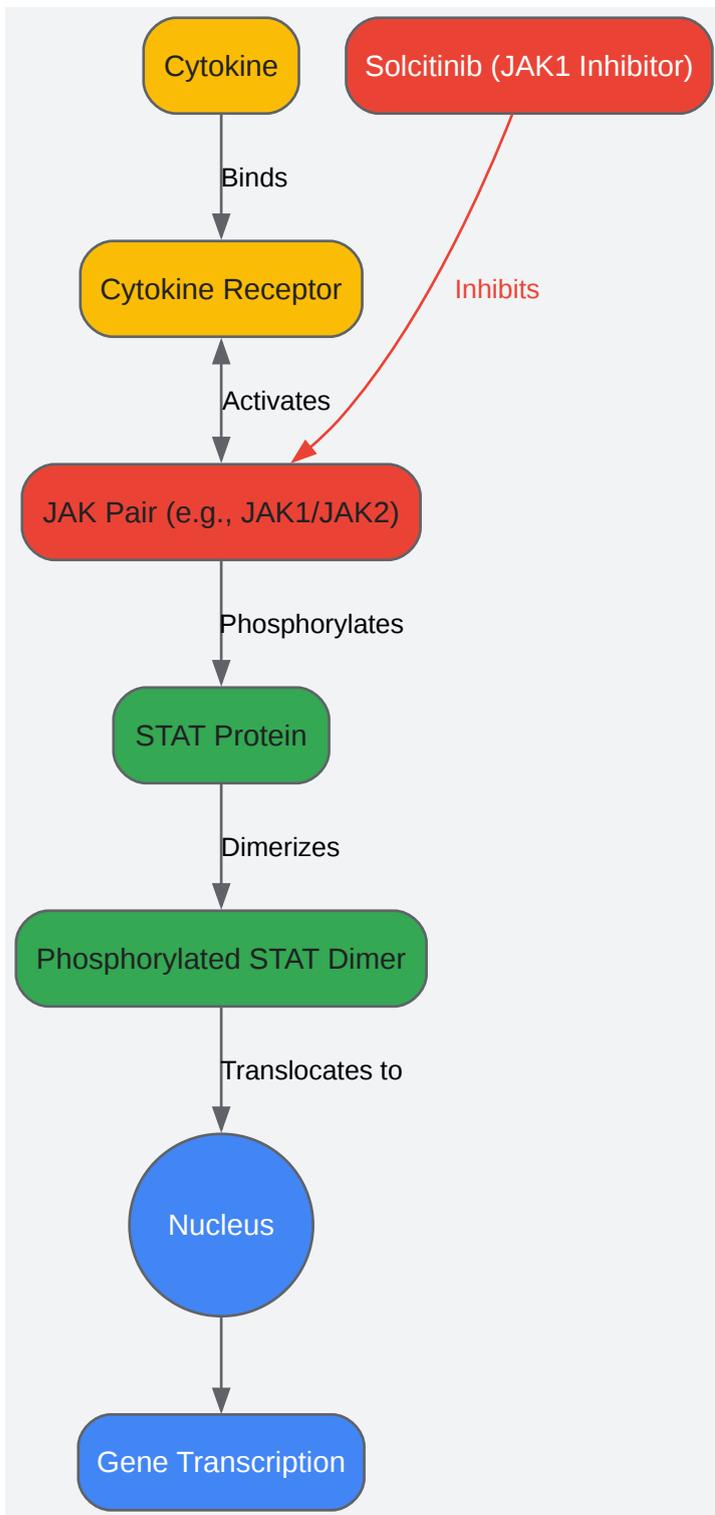
Property	Specification
CAS Number	1206163-45-2 [1] [2] [3]
Molecular Formula	C ₂₂ H ₂₃ N ₅ O ₂ [1] [2] [3]
Molecular Weight	389.45 g/mol [1] [2] [3]
Purity	≥ 98% to 99.91% (varies by supplier batch) [1] [2] [3]
Physical Form	White to off-white solid powder [2]
Storage	-20°C, powder form [1] [3]

Pharmacological Profile	Value
Primary Target	JAK1 [1] [2] [3]
JAK1 IC ₅₀	8 - 9.8 nM [1] [2] [3]
Selectivity (Fold over JAK1)	JAK2: 11-fold / JAK3: 55-fold / TYK2: 23-fold [1] [2] [3]

Experimental Context & Research Use

Solcitinib is an **orally active, competitive, and selective JAK1 inhibitor** that has been evaluated in clinical trials for moderate-to-severe plaque-type psoriasis and ulcerative colitis [1] [2] [3]. The quantitative data in the table above is primarily derived from supplier batch analysis and published in vitro assays [1] [2] [3].

The compound exerts its effect by competitively inhibiting the ATP-binding site of JAK1, which is part of the crucial JAK-STAT signaling pathway. The diagram below illustrates this pathway and where **Solcitinib** acts.



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Diagram of JAK-STAT pathway inhibition by **Solcitinib**.

Guidance for Further Information

The search results I obtained lack the specific, detailed experimental protocols for techniques like HPLC that you require. To build a complete analytical whitepaper, I suggest you:

- **Contact Suppliers Directly:** Reach out to the technical support teams of chemical suppliers like **MedChemExpress (MCE), InvivoChem, or Selleckchem** [1] [2] [3]. They often provide comprehensive Certificate of Analysis (CoA) documents with full methodology for each batch.
- **Consult Pharmacopoeial Methods:** For general guidance on developing purity methods for small molecules like TKIs, refer to established pharmacopoeias (e.g., USP, Ph. Eur.) and analytical chemistry journals. The published method for analyzing multiple JAK inhibitors in plasma could serve as a useful reference for technique selection [4].
- **Search Patent Literature:** The original patent filings for **Solcitinib** (GSK-2586184) are likely to contain the most exhaustive synthetic and analytical procedures.

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References

1. Solcitinib (GSK-2586184) | JAK1 Inhibitor [medchemexpress.com]
2. | JAK1 inhibitor | CAS 1206163-45-2 | psoriasis | InvivoChem Solcitinib [invivochem.com]
3. Solcitinib | JAK inhibitor | Mechanism | Concentration [selleckchem.com]
4. Development and validation of a multiplex HPLC-MS ... [sciencedirect.com]

To cite this document: Smolecule. [Solcitinib research grade purity specifications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b543558#solcitinib-research-grade-purity-specifications>]

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